

# Toluene-2-d1: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Toluene-2-d1

Cat. No.: B15126155

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This in-depth technical guide provides a comprehensive overview of the safety data and handling procedures for **Toluene-2-d1**. While a specific Safety Data Sheet (SDS) for **Toluene-2-d1** is not readily available, this guide is based on the SDS for the closely related compound Toluene-d8, provided by Cambridge Isotope Laboratories, and is supplemented with extensive data for non-deuterated toluene. The physical and chemical properties, as well as the toxicological effects of **Toluene-2-d1**, are expected to be nearly identical to those of standard toluene and other deuterated toluene isotopes.

## Quantitative Safety Data

The following tables summarize the key quantitative data for toluene, which should be considered representative for **Toluene-2-d1**.

### Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C <sub>7</sub> H <sub>7</sub> D	[1]
Molecular Weight	93.15 g/mol	N/A
Appearance	Clear, colorless liquid	[2]
Odor	Aromatic, benzene-like	[2][3]
Boiling Point	110.6 °C (231.1 °F)	[2][4]
Melting/Freezing Point	-95 °C (-139 °F)	[4]
Flash Point	4 °C (40 °F)	[2]
Density	0.866 g/cm <sup>3</sup> at 20 °C (68 °F)	[5]
Vapor Pressure	22 mmHg at 20 °C (68 °F)	[5]
Solubility in Water	Insoluble	[2]
Autoignition Temperature	480 °C (896 °F)	[4]

**Table 2: Toxicological Data**

Parameter	Value	Species	Route	Source
LD50 (Oral)	636 mg/kg	Rat	Oral	[6]
LC50 (Inhalation)	49 g/m <sup>3</sup>	Rat	Inhalation (4 hours)	N/A
Skin Irritation	Causes skin irritation	Rabbit	Dermal	[3][7]
Eye Irritation	Causes serious eye irritation	Rabbit	Ocular	[7]
Target Organs	Central nervous system, liver, kidneys	N/A	N/A	[7]

**Table 3: Occupational Exposure Limits**

Organization	Limit	Notes	Source
OSHA (PEL)	200 ppm (8-hour TWA)	[8]	
ACGIH (TLV)	20 ppm (8-hour TWA)	[8]	
NIOSH (REL)	100 ppm (8-hour TWA)	N/A	
IDLH	500 ppm	Immediately Dangerous to Life or Health	[8]

## Experimental Protocols for Safe Handling

Strict adherence to the following protocols is mandatory when handling **Toluene-2-d1** to minimize exposure and ensure laboratory safety.

## Engineering Controls

- Ventilation: All work with **Toluene-2-d1** must be conducted in a properly functioning chemical fume hood with a face velocity of at least 100 feet per minute.[6][9] The ventilation system should be designed to prevent the accumulation of flammable vapors.[9]
- Ignition Sources: **Toluene-2-d1** is highly flammable. All potential ignition sources, such as open flames, sparks from electrical equipment, and static discharge, must be eliminated from the work area.[10][11] Use only non-sparking tools and explosion-proof equipment.[8][11]
- Grounding: To prevent the buildup of static electricity, all containers and equipment used for transferring **Toluene-2-d1** should be properly bonded and grounded.[6][11]

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical splash goggles and a face shield are required when handling **Toluene-2-d1** to protect against splashes.[10][12]
- Skin Protection: Chemical-resistant gloves are mandatory. Suitable materials include Viton®, butyl rubber, and neoprene.[6][12] A flame-retardant lab coat, long pants, and closed-toe

shoes must be worn to prevent skin contact.[6]

- Respiratory Protection: If work must be performed outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[10][12] The specific type of respirator should be determined by a qualified industrial hygienist based on the potential exposure levels.

## Storage and Handling Procedures

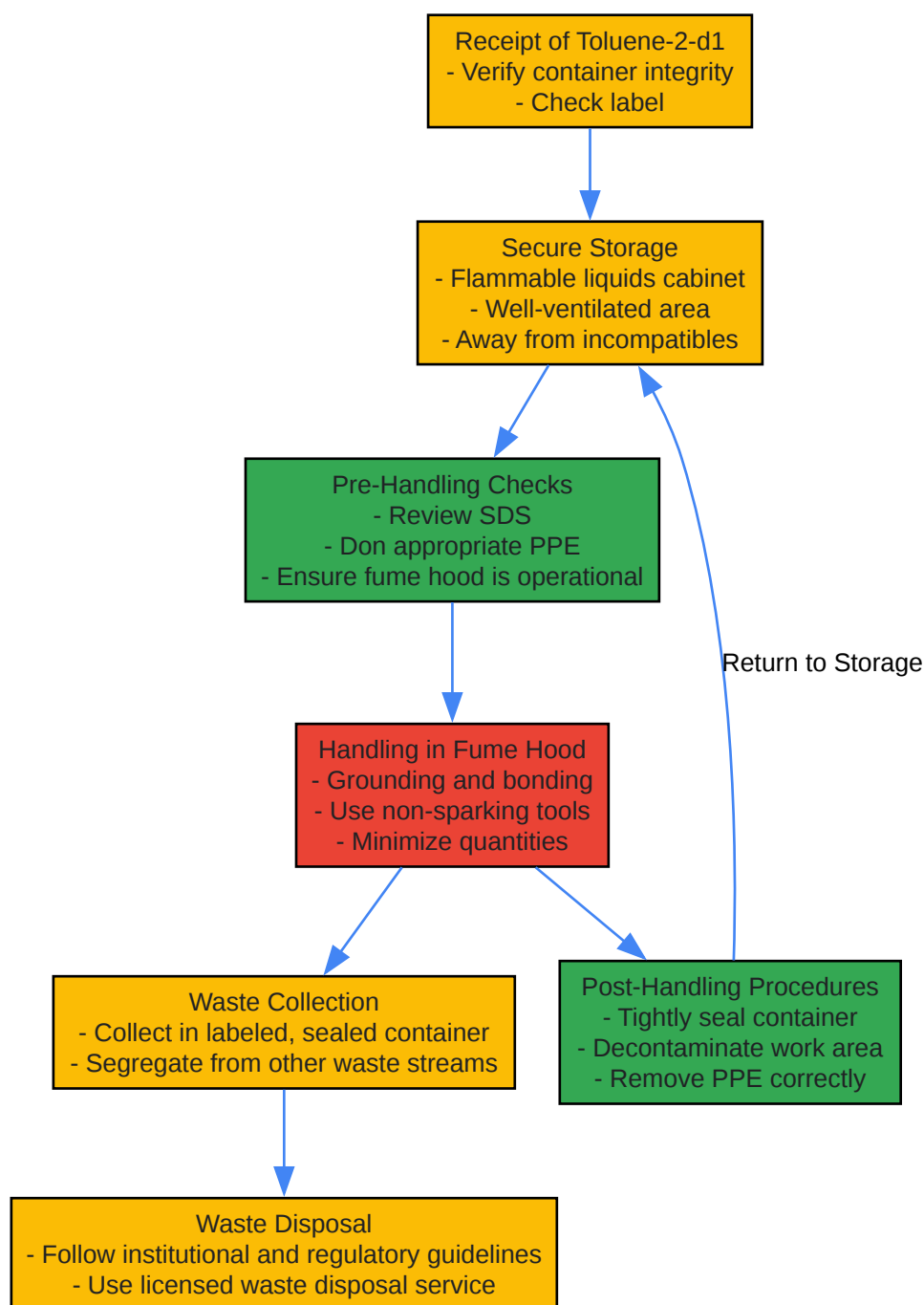
- Storage: Store **Toluene-2-d1** in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area designated for flammable liquids.[10][11] Keep containers away from heat, direct sunlight, and incompatible materials such as strong oxidizing agents.[6][11]
- Handling: Avoid direct contact with the liquid and inhalation of vapors.[6] When transferring, use a funnel to prevent spills.[9] In case of a spill, immediately evacuate the area and follow established spill cleanup procedures. Small spills can be absorbed with an inert material, while large spills may require specialized cleanup.[13]

## First Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[12]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[10][12]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[12]

## Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Toluene-2-d1**, from receipt of the chemical to its final disposal.



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